

An In-Depth Technical Guide to p-Isopropyl- α -methylstyrene (CAS 2388-14-9)

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Compound of Interest

Compound Name: *p*-Isopropyl- α -methylstyrene

CAS No.: 2388-14-9

Cat. No.: B1218205

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Foreword

This document serves as a comprehensive technical guide for researchers, scientists, and professionals in drug development and materials science on the subject of p-Isopropyl- α -methylstyrene (CAS No. 2388-14-9). Known by its IUPAC name, 1-isopropyl-4-(prop-1-en-2-yl)benzene, this substituted styrene monomer is a valuable building block in polymer chemistry. This guide moves beyond a simple recitation of facts, aiming to provide a deeper understanding of the causality behind its synthesis, reactions, and analysis. Every protocol and piece of data is presented with the intent of ensuring scientific integrity and enabling reproducible, high-quality research.

Core Molecular Characteristics

p-Isopropyl- α -methylstyrene is an aromatic hydrocarbon classified as a monoterpene.^[1] Its structure, featuring a vinyl group and a bulky isopropyl substituent on the benzene ring, dictates its reactivity, particularly in polymerization.

Chemical and Physical Properties

The fundamental properties of this compound are critical for its handling, purification, and application in synthesis. The data presented below has been aggregated from authoritative chemical databases.

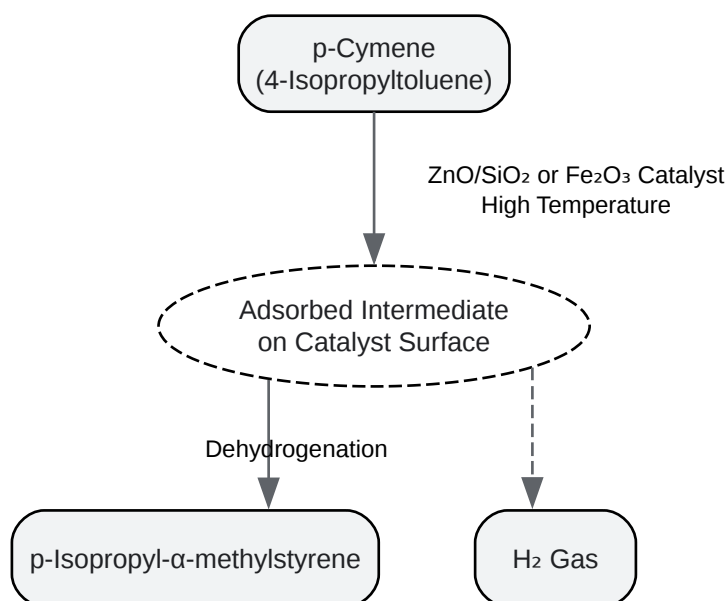
Property	Value	Source(s)
CAS Number	2388-14-9	[1]
Molecular Formula	C ₁₂ H ₁₆	[1]
Molecular Weight	160.25 g/mol	[1]
IUPAC Name	1-isopropyl-4-(prop-1-en-2-yl)benzene	[1]
Boiling Point	Data not explicitly available, estimated >180 °C	[1]
Density	Data not explicitly available	[1]
Kovats Retention Index	1361.3 (Standard non-polar column)	[1]
XlogP	4.4	[2]

Synthesis Pathways and Methodologies

The synthesis of p-isopropyl- α -methylstyrene is not commonly detailed in introductory literature but can be achieved through established organic chemistry transformations. The two most logical and industrially relevant pathways are the catalytic dehydrogenation of a saturated precursor, p-cymene, or the dehydration of the corresponding tertiary alcohol.

Pathway 1: Catalytic Dehydrogenation of p-Cymene

This approach is analogous to the industrial production of styrene from ethylbenzene. p-Cymene (4-isopropyltoluene) serves as a readily available, bio-sourced precursor.[3] The reaction involves passing heated p-cymene vapor over a metal oxide catalyst to eliminate hydrogen and form the desired alkene.



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Caption: Catalytic dehydrogenation of p-cymene.

Causality: The choice of a metal oxide catalyst like ZnO/SiO₂ provides a bifunctional surface, possessing both acidic sites for isomerization and redox sites for dehydrogenation.[4][5] This allows for the activation of the C-H bonds at the methyl group adjacent to the ring, leading to the formation of the double bond. This gas-phase reaction is favored in industrial settings for its potential in continuous flow processes.

Pathway 2: Acid-Catalyzed Dehydration of 2-(4-isopropylphenyl)propan-2-ol

This is a classic E1 elimination reaction and represents a highly effective laboratory-scale synthesis. The tertiary benzylic alcohol precursor is readily synthesized from p-isopropylacetophenone via a Grignard reaction with methylmagnesium bromide. The stability of the resulting tertiary carbocation intermediate makes the subsequent dehydration step efficient under mild acidic conditions.[6][7]

- Principle: The reaction proceeds via an E1 mechanism. The acid protonates the hydroxyl group, converting it into a good leaving group (water). Departure of water forms a stable tertiary carbocation, which then loses a proton from an adjacent carbon to form the alkene. [7]

- Materials:
 - 2-(4-isopropylphenyl)propan-2-ol
 - Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
 - A catalytic amount of a strong acid (e.g., concentrated Sulfuric Acid, Phosphoric Acid, or p-Toluenesulfonic acid)
 - Diethyl ether or Dichloromethane (DCM) for extraction
 - Saturated sodium bicarbonate solution
 - Saturated sodium chloride solution (brine)
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus, dissolve 10.0 g of 2-(4-isopropylphenyl)propan-2-ol in 100 mL of toluene.
 - Add a catalytic amount of p-toluenesulfonic acid (approx. 200 mg).
 - Heat the mixture to reflux. Water produced during the reaction will be azeotropically removed and collected in the Dean-Stark trap.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed (typically 1-3 hours).
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash sequentially with 50 mL of saturated sodium bicarbonate solution, 50 mL of water, and 50 mL of brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by vacuum distillation or flash column chromatography on silica gel to yield pure p-isopropyl- α -methylstyrene.

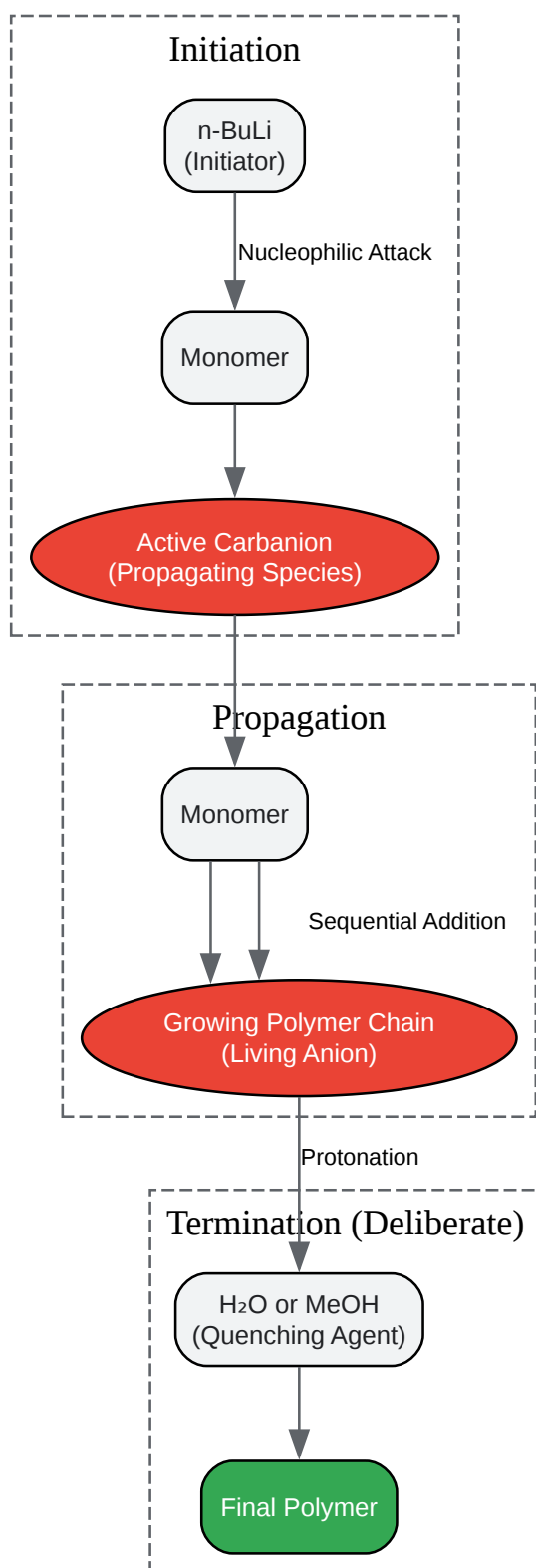
Reactivity and Polymerization

The core reactivity of p-isopropyl- α -methylstyrene is centered on its vinyl group, making it a monomer for addition polymerization. Both anionic and cationic methods can be employed, with the choice of initiator profoundly influencing the resulting polymer's properties.^[8]^[9]

Anionic Polymerization

Anionic polymerization, often a "living" polymerization, allows for the synthesis of polymers with well-defined molecular weights and narrow molecular weight distributions (polydispersity index, $PDI \approx 1$).^[10]

- **Mechanism:** The process is initiated by a potent nucleophile, such as an organolithium reagent (e.g., n-butyllithium), which attacks the β -carbon of the vinyl group. This creates a carbanionic propagating species that continues to add monomer units until intentionally terminated.^[11]
- **Causality:** The absence of a spontaneous termination pathway is key. The carbanionic chain ends remain active, allowing for sequential monomer addition. This "living" nature enables the creation of complex polymer architectures like block copolymers. However, the system is extremely sensitive to protic impurities (like water or alcohols), which will immediately quench the polymerization.^[8]



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Caption: Mechanism of Anionic Polymerization.

Cationic Polymerization

Cationic polymerization is initiated by electrophiles, such as Lewis acids (AlCl_3 , SnCl_4) in the presence of a proton source (co-initiator).[9] This method often leads to polymers with broader molecular weight distributions due to side reactions.[8]

- Causality: Chain transfer reactions are more common in cationic systems. The propagating carbocation can be terminated by abstracting a proton from another monomer molecule or the polymer backbone, leading to branching, crosslinking, and a less controlled final product. [8][9] The presence of the isopropyl group can also be a source of anomalous structures through side reactions.[9]

Applications in Materials Science

While no significant applications in drug development have been reported, p-isopropyl- α -methylstyrene is a valuable monomer in materials and polymer science. Its applications are analogous to its parent compound, α -methylstyrene.

- Heat-Resistant Polymers: Incorporation of α -methylstyrene derivatives into polymer chains, such as in Acrylonitrile Butadiene Styrene (ABS) resins, increases the glass transition temperature (T_g) of the material. This results in plastics with improved thermal stability and rigidity, suitable for automotive parts and electronic housings.
- Adhesives and Resins: Low molecular weight polymers and copolymers of p-isopropyl- α -methylstyrene can be used as tackifying resins in adhesive formulations and as modifiers in coatings and inks.

Analytical Characterization

Accurate characterization is paramount for quality control and research. A combination of chromatography and spectroscopy provides a complete profile of the compound.

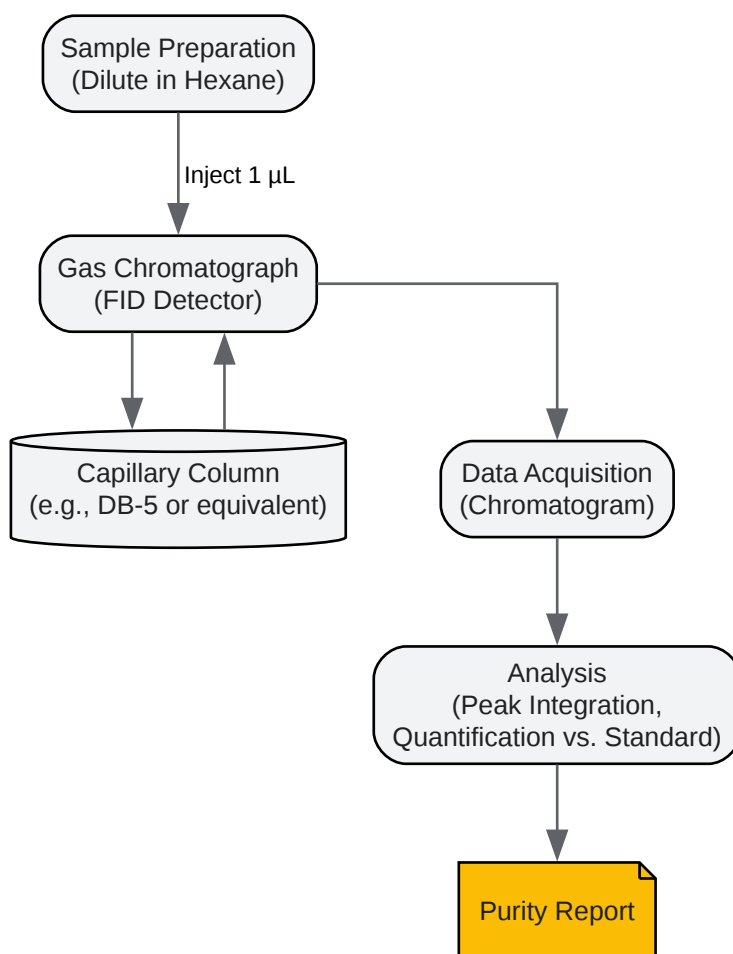
Spectroscopic Data Summary

The following table summarizes the expected spectroscopic features for p-isopropyl- α -methylstyrene.

Technique	Data Type	Expected Features	Source(s)
^1H NMR	Chemical Shift (δ)	~7.1-7.4 ppm (aromatic protons, multiplet), ~5.4 & 5.1 ppm (vinyl protons, singlets), ~2.9 ppm (isopropyl CH, septet), ~2.1 ppm (vinyl CH_3 , singlet), ~1.2 ppm (isopropyl CH_3 , doublet)	[1][12]
^{13}C NMR	Chemical Shift (δ)	~140-150 ppm (quaternary aromatic & vinyl carbons), ~125-130 ppm (aromatic CH), ~110-115 ppm (vinyl CH_2), ~34 ppm (isopropyl CH), ~24 ppm (isopropyl CH_3), ~22 ppm (vinyl CH_3)	[1][13]
IR Spectroscopy	Wavenumber (cm^{-1})	~3080 (vinyl C-H stretch), ~2960 (alkyl C-H stretch), ~1630 (C=C stretch), ~890 (vinyl C-H bend, out-of-plane)	[1]
Mass Spec. (GC-MS)	m/z	160 (M^+), 145 ($\text{M}^+ - \text{CH}_3$)	[1]

Analytical Workflow: Gas Chromatography (GC)

GC is the preferred method for assessing the purity of p-isopropyl- α -methylstyrene and quantifying impurities.



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Caption: Workflow for GC Purity Analysis.

- Principle: The sample is vaporized and carried by an inert gas through a capillary column. Compounds separate based on their boiling points and interactions with the column's stationary phase. A Flame Ionization Detector (FID) generates a signal proportional to the amount of each compound eluting from the column.
- Instrumentation & Conditions:
 - Gas Chromatograph: Any standard GC with a split/splitless injector and FID.
 - Column: 30 m x 0.25 mm ID, 0.25 μm film thickness, 5% Phenyl Methyl Siloxane (e.g., DB-5, HP-5, or equivalent).

- Carrier Gas: Helium or Hydrogen, constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Program:
 - Initial Temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 240 °C.
 - Final Hold: Hold at 240 °C for 5 minutes.
- Injection: 1 µL, split ratio 50:1.
- Procedure:
 - Standard Preparation: Prepare a calibration standard containing a known concentration of high-purity p-isopropyl- α -methylstyrene and expected impurities (e.g., p-cymene) in hexane.
 - Sample Preparation: Accurately weigh and dissolve the sample in hexane to a concentration of approximately 1 mg/mL.
 - Analysis: Inject the standard(s) to establish retention times and response factors for each component.
 - Inject the sample.
 - Quantification: Identify peaks in the sample chromatogram by comparing retention times with the standard. Calculate the concentration of each impurity using the external standard method. Purity is determined by subtracting the sum of all impurity percentages from 100%.

Safety, Handling, and Storage

Proper handling of p-isopropyl- α -methylstyrene is essential for laboratory safety. The following information is derived from GHS classifications.^[1]

GHS Hazard Summary

Pictogram	GHS Code	Hazard Statement
	H315	Causes skin irritation
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	

Protocol for Safe Handling and Storage

- Personal Protective Equipment (PPE): Always wear safety glasses with side shields or goggles, a flame-retardant lab coat, and nitrile gloves.
- Ventilation: Handle only in a well-ventilated area, preferably within a certified chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry, well-ventilated area away from sources of ignition and direct sunlight. The compound may be stabilized with an inhibitor (like p-tert-butylcatechol) to prevent spontaneous polymerization.
- Spill Response: Absorb small spills with an inert material (e.g., vermiculite, sand) and place in a sealed container for chemical waste disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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